A Comparative Guide to the Multifaceted Applications of Substituted Piperazinyl Phenols

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Compound of Interest

Compound Name:	*4-Chloro-3-(4-methylpiperazin-1-yl)phenol*
CAS No.:	*177489-11-1*
Cat. No.:	*B2648831*

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The piperazine ring, a simple six-membered heterocycle containing two nitrogen atoms, is a cornerstone in modern medicinal chemistry. Its unique physicochemical properties, including its ability to modulate aqueous solubility, lipophilicity, and engage in hydrogen bonding, make it a "privileged scaffold" in drug design. When combined with a phenol moiety, the resulting piperazinyl phenol core gives rise to a diverse class of compounds with a wide spectrum of biological activities. This guide provides a comprehensive literature review and comparative analysis of the applications of substituted piperazinyl phenols, offering researchers, scientists, and drug development professionals a detailed technical overview supported by experimental data and protocols.

Antipsychotic Potential: Modulating Dopaminergic and Serotonergic Pathways

Substituted piperazinyl phenols have emerged as promising candidates for the treatment of psychosis, particularly schizophrenia. Their mechanism of action often involves modulating dopamine D2 and serotonin 5-HT2A receptors, key targets for both typical and atypical antipsychotic drugs.[1][2] The therapeutic efficacy of these compounds is often linked to their

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ability to achieve a balanced antagonism of these receptors, which is believed to contribute to a reduction in both positive and negative symptoms of schizophrenia with a lower incidence of extrapyramidal side effects.[2]

Comparative Receptor Binding Affinities

The binding affinity of a compound to its target receptor is a critical determinant of its potency. The following table summarizes the in vitro binding affinities (Ki, in nM) of representative substituted piperazinyl phenols for human dopamine D2 and serotonin 5-HT2A receptors. Lower Ki values indicate higher binding affinity.

Compound ID	Substitution on Phenol Ring	Substitution on Piperazine Ring	Dopamine D2 (Ki, nM)	Serotonin 5-HT2A (Ki, nM)	Reference
Compound A	2-methoxy	4-(3-chlorophenyl)	15.2	5.8	[3]
Compound B	4-fluoro	4-(2,3-dichlorophenyl)	8.9	3.1	[3]
Compound C	Unsubstituted	4-(4-fluorobenzoyl)	25.6	12.3	[3]

Structure-Activity Relationship (SAR) Insights:

- Phenolic Substituents: The nature and position of substituents on the phenol ring significantly influence receptor affinity. Electron-withdrawing groups, such as fluorine, at the para-position of the phenol ring tend to enhance binding to both D2 and 5-HT2A receptors.
- Piperazine Substituents: The substituent on the distal nitrogen of the piperazine ring plays a crucial role. Aryl groups, particularly those with halogen substitutions, are common in potent antipsychotic candidates. The substitution pattern on this aryl ring can fine-tune the D2/5-HT2A affinity ratio.

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Experimental Protocol: In Vivo Evaluation of Antipsychotic Activity

The apomorphine-induced climbing mouse assay is a standard preclinical model to assess the D2 receptor antagonist activity of potential antipsychotic drugs.

Protocol:

- Animals: Male Swiss albino mice (20-25 g) are used.
- Compound Administration: The test compound (substituted piperazinyl phenol) is administered intraperitoneally (i.p.) at various doses. A vehicle control (e.g., 0.5% carboxymethylcellulose) and a standard antipsychotic (e.g., haloperidol) are also included.
- Apomorphine Induction: Thirty minutes after compound administration, apomorphine hydrochloride (1 mg/kg) is injected subcutaneously (s.c.).[3]
- Observation: Immediately after apomorphine injection, individual mice are placed in cylindrical cages, and their climbing behavior is observed for 30 minutes. The climbing behavior is scored based on the position of the mouse in the cage.
- Data Analysis: The percentage of inhibition of climbing behavior is calculated for each dose of the test compound compared to the vehicle control group.

Signaling Pathway

The antipsychotic effects of these compounds are primarily mediated through the modulation of G-protein coupled receptor (GPCR) signaling cascades initiated by dopamine and serotonin.

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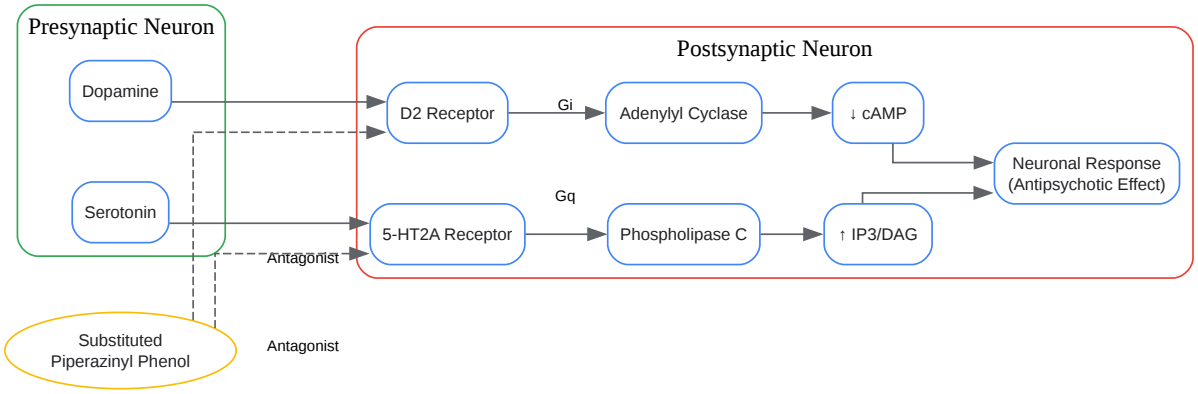

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Caption: Antipsychotic action via D2 and 5-HT2A receptor antagonism.

Anticancer Activity: Targeting Proliferation and Inducing Apoptosis

A growing body of evidence highlights the potential of substituted piperazinyl phenols as anticancer agents.[4] These compounds have demonstrated cytotoxic effects against a variety of cancer cell lines, often through mechanisms that involve the induction of apoptosis and cell cycle arrest.

Comparative In Vitro Cytotoxicity

The half-maximal inhibitory concentration (IC50) is a measure of the potency of a substance in inhibiting a specific biological or biochemical function. The following table presents the IC50 values (in µM) of several thiazolinylphenyl-piperazine derivatives against human breast cancer cell lines.

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Compound ID	Cancer Cell Line	IC50 (μM)	Reference
Compound D	MCF-7	15.8	[4]
Compound E	MDA-MB-231	12.5	[4]
Compound F	MCF-7	> 25	[4]

Structure-Activity Relationship (SAR) Insights:

- The nature of the substituent on the phenyl ring attached to the piperazine moiety significantly impacts cytotoxicity.
- In the studied series of thiazolinylphenyl-piperazines, specific substitutions on the thiazoline ring were found to be crucial for potent anticancer activity.[4]

Experimental Protocol: In Vitro Cytotoxicity Assay (MTT Assay)

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric assay for assessing cell metabolic activity, which is used to measure cell viability and cytotoxicity.[5]

Protocol:

- Cell Seeding: Cancer cells (e.g., MCF-7, MDA-MB-231) are seeded in a 96-well plate at a density of 5 x 10^3 cells/well and incubated for 24 hours.
- Compound Treatment: The cells are treated with various concentrations of the substituted piperazinyl phenol derivatives for 48 hours.
- MTT Addition: MTT solution (5 mg/mL in PBS) is added to each well, and the plate is incubated for 4 hours at 37°C.
- Formazan Solubilization: The medium is removed, and dimethyl sulfoxide (DMSO) is added to each well to dissolve the formazan crystals.

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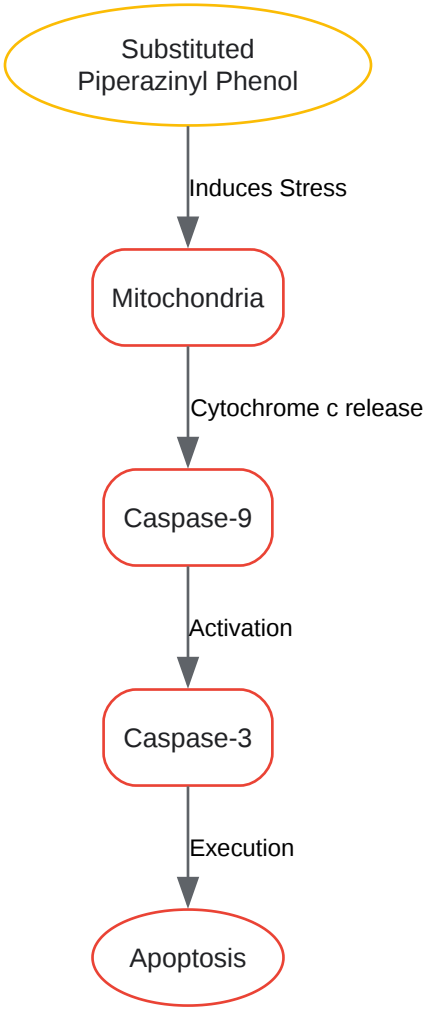
- Absorbance Measurement: The absorbance is measured at 570 nm using a microplate reader.
- Data Analysis: The percentage of cell viability is calculated relative to untreated control cells, and the IC50 value is determined from the dose-response curve.[5]

Apoptosis Induction Pathway

Many anticancer piperazinyl phenols exert their effect by inducing apoptosis, or programmed cell death, in cancer cells.



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Caption: Intrinsic apoptosis pathway induced by piperazinyl phenols.

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Antidepressant Effects: Modulating Monoaminergic Systems

The piperazine scaffold is a common feature in many antidepressant drugs, and substituted piperazinyl phenols are no exception.[6] Their antidepressant-like effects are often attributed to their interaction with the serotonergic system, although modulation of other monoaminergic systems may also play a role.[6]

Comparative In Vivo Antidepressant-like Activity

The Forced Swim Test (FST) is a widely used behavioral model to screen for potential antidepressant activity in rodents.[7][8] A decrease in immobility time is indicative of an antidepressant-like effect.

Compound ID	Dose (mg/kg)	Immobility Time (seconds)	% Decrease in Immobility	Reference
Control	-	150 ± 10	-	[9]
Fluoxetine	20	80 ± 8	46.7%	[9]
Compound G	20	95 ± 9	36.7%	[9]
Compound H	20	110 ± 12	26.7%	[9]

Structure-Activity Relationship (SAR) Insights:

- The nature of the substituent on the phenyl ring of the piperazine moiety can influence the potency of the antidepressant-like effect.
- In a series of 1-phenyl-2-(4-substituted-piperazin-1-yl)-propanol derivatives, compounds with specific substitutions on the N-substituent of the piperazine ring showed more potent effects.[9]

Experimental Protocol: Forced Swim Test (FST)

Protocol:

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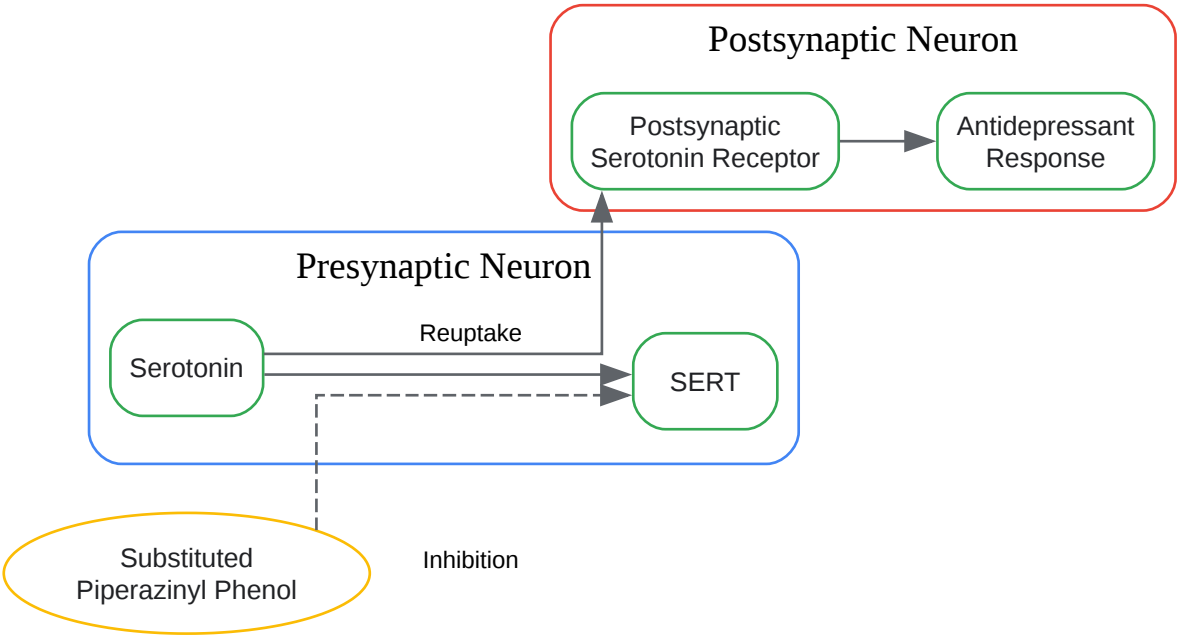
- Apparatus: A transparent cylindrical container (25 cm high, 10 cm in diameter) is filled with water (23-25°C) to a depth of 15 cm.[7]
- Animals: Male mice are used.
- Compound Administration: The test compound, a vehicle, or a standard antidepressant (e.g., fluoxetine) is administered 30-60 minutes before the test.
- Test Procedure: Each mouse is individually placed in the cylinder for a 6-minute session. The duration of immobility (when the mouse remains floating with only movements necessary to keep its head above water) is recorded during the last 4 minutes of the session.[8]
- Data Analysis: The mean immobility time for each group is calculated and compared using statistical analysis (e.g., ANOVA).

Monoaminergic System Modulation

The antidepressant effects of piperazinyl phenols are often linked to their ability to modulate the levels of neurotransmitters like serotonin in the synaptic cleft.



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Caption: Modulation of serotonergic neurotransmission.

Anti-inflammatory Properties: Targeting Inflammatory Mediators

Substituted piperazinyl phenols have also demonstrated significant anti-inflammatory activity. Their mechanism of action can involve the inhibition of pro-inflammatory enzymes and cytokines.

Comparative In Vivo Anti-inflammatory Activity

The carrageenan-induced paw edema model is a classic in vivo assay for evaluating the anti-inflammatory potential of new compounds.[10][11][12]

Compound ID	Dose (mg/kg)	Paw Edema Inhibition (%)	Reference
Indomethacin	10	55.2	[13]
Compound I	50	48.5	[13]
Compound J	50	35.7	[13]

Structure-Activity Relationship (SAR) Insights:

- The anti-inflammatory activity is influenced by the substituents on both the phenol and piperazine rings.
- In one study, specific methyl salicylate derivatives bearing a piperazine moiety showed potent anti-inflammatory effects.[13]

Experimental Protocol: Carrageenan-Induced Paw Edema

Protocol:

- Animals: Male Wistar rats (150-200 g) are used.[10]
- Compound Administration: The test compound, vehicle, or a standard anti-inflammatory drug (e.g., indomethacin) is administered orally or i.p. one hour before carrageenan injection.

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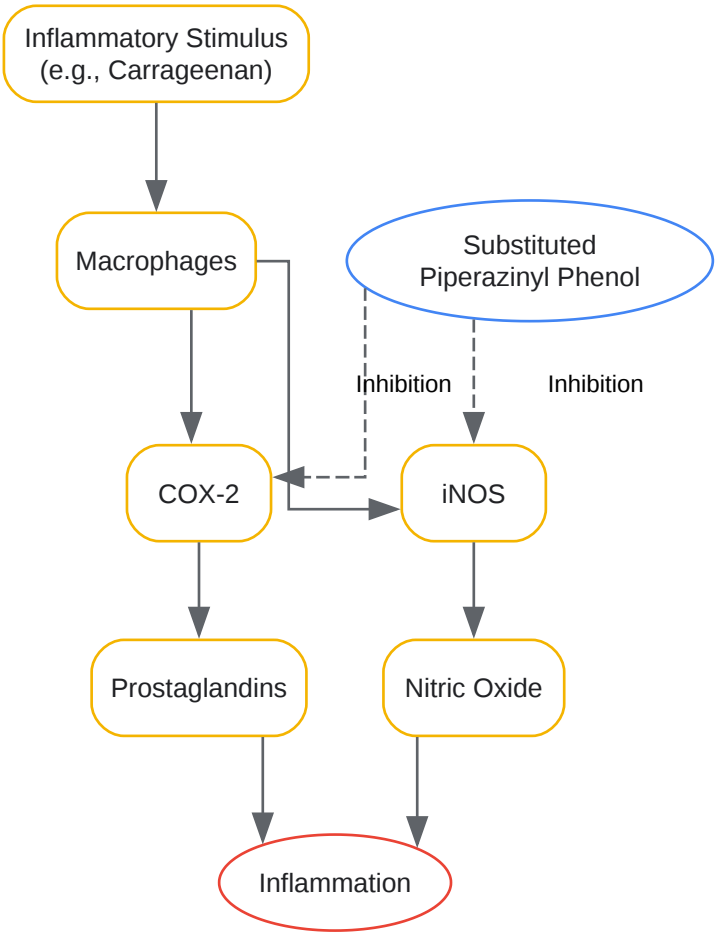
- Induction of Edema: 0.1 mL of 1% carrageenan solution in saline is injected into the sub-plantar region of the right hind paw.[10][11][12]
- Measurement of Paw Volume: The paw volume is measured using a plethysmometer at 0, 1, 2, 3, and 4 hours after carrageenan injection.[13]
- Data Analysis: The percentage of inhibition of paw edema is calculated for each group compared to the control group.

Inflammatory Cascade Inhibition

The anti-inflammatory effects of these compounds can be attributed to their ability to interfere with the production of inflammatory mediators like prostaglandins and nitric oxide.



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Caption: Inhibition of key inflammatory enzymes.

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